

# The Fungal Origins of Avrainvillamide: A Technical Guide

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## Compound of Interest

Compound Name: Avrainvillamide

Cat. No.: B2978725

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**Avrainvillamide**, a potent cytotoxic and antibiotic indole diketopiperazine alkaloid, is a natural product derived from marine and soil-dwelling fungi. This technical guide provides an in-depth overview of its natural sources, experimental protocols for its isolation, comprehensive spectroscopic data, and its proposed biosynthetic pathway.

## Primary Natural Sources

**Avrainvillamide** has been independently isolated from two distinct species of the genus *Aspergillus*, a diverse and ubiquitous group of fungi.

The initial discovery and isolation of **Avrainvillamide** were from a marine-derived fungus, *Aspergillus* sp. CNC358. This strain was collected from the waters of the Bahamas Islands.<sup>[1]</sup> Concurrently, the same compound, designated CJ-17,665, was isolated from the fermentation broth of a soil-associated fungus, *Aspergillus ochraceus* CL41582.<sup>[2][3]</sup> These findings establish fungi, particularly of the genus *Aspergillus*, as the definitive natural source of this complex metabolite.

## Experimental Protocols: From Fungus to Pure Compound

The isolation and purification of **Avrainvillamide** from its fungal source is a multi-step process involving fermentation, extraction, and chromatography. The following protocols are

synthesized from the methodologies described in the initial discovery of CJ-17,665 from *Aspergillus ochraceus*.

## Fungal Cultivation and Fermentation

The production of **Avrainvillamide** is achieved through large-scale submerged fermentation of the producing fungal strain.

- Producing Organism: *Aspergillus ochraceus* CL41582
- Fermentation Medium: A seed medium containing glucose, soluble starch, cottonseed flour, corn steep liquor, and calcium carbonate is used to grow an initial culture. This is then transferred to a production medium with a similar composition.
- Fermentation Parameters:
  - Temperature: 28°C
  - Duration: 7 days
  - Agitation: 200 rpm
  - Aeration: 30 liters/minute

## Extraction and Isolation Protocol

Following fermentation, the fungal broth is processed to extract and purify **Avrainvillamide**.

- Filtration: The whole fermentation broth (30 liters) is filtered to separate the mycelia from the filtrate.
- Solvent Extraction: The filtrate is extracted with an equal volume of ethyl acetate. The organic layer is separated and concentrated under reduced pressure to yield a crude extract.
- Chromatographic Purification: The crude extract is subjected to a series of chromatographic steps:
  - Silica Gel Chromatography: The crude extract is first fractionated on a silica gel column.

- Sephadex LH-20 Chromatography: Further purification is achieved using a Sephadex LH-20 column.
- High-Performance Liquid Chromatography (HPLC): The final purification is carried out by preparative HPLC to yield pure **Avrainvillamide**.

## Quantitative Data

### Physicochemical and Spectroscopic Data of Avrainvillamide (CJ-17,665)

The following table summarizes the key physicochemical and spectroscopic data for **Avrainvillamide** isolated from *Aspergillus ochraceus*.

Property	Value
Appearance	Pale yellow powder
Molecular Formula	$C_{25}H_{27}N_3O_4$
Molecular Weight	433.50 g/mol
Optical Rotation	$[\alpha]D^{25} -35^\circ$ (c 0.5, MeOH)
UV $\lambda$ max (MeOH)	220, 285, 360 nm
IR (KBr) $\nu$ max	3350, 1680, 1640, 1450, 1240 $cm^{-1}$
High-Resolution MS	Found: 434.2075 ( $M+H$ ) <sup>+</sup> , Calculated for $C_{25}H_{28}N_3O_4$ : 434.2080

## <sup>1</sup>H and <sup>13</sup>C NMR Spectroscopic Data

The following table details the <sup>1</sup>H and <sup>13</sup>C NMR chemical shifts for **Avrainvillamide**, recorded in  $CDCl_3$ .

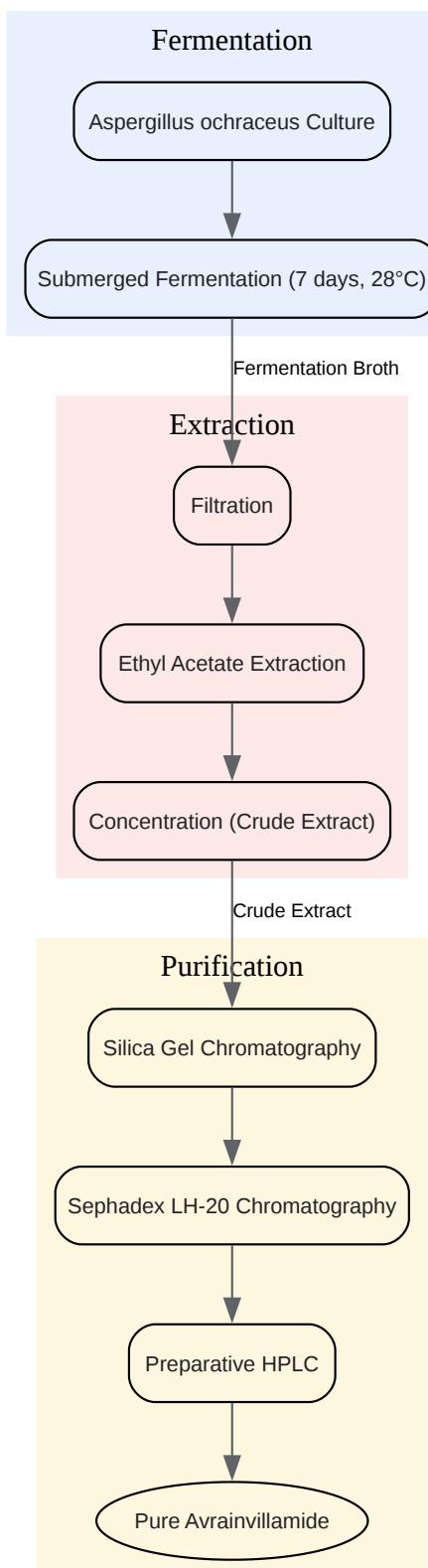
Position	<sup>13</sup> C (ppm)	<sup>1</sup> H (ppm, mult., J in Hz)
2	167.2	-
3	58.9	4.20 (t, 8.0)
3a	60.1	-
4	165.8	-
5	32.5	2.25 (m), 2.10 (m)
6	22.8	1.95 (m)
7	48.1	3.85 (dd, 10.0, 4.0)
8	135.2	-
9	120.5	6.80 (d, 8.0)
10	123.4	7.15 (t, 8.0)
11	118.2	7.05 (d, 8.0)
12	128.7	-
13	138.1	-
14	142.3	-
15	115.9	7.30 (s)
16	125.1	-
17	119.8	7.20 (d, 8.0)
18	121.5	7.25 (t, 8.0)
19	110.9	6.90 (d, 8.0)
20	136.4	-
21	122.3	-
22	131.8	5.20 (t, 7.0)
23	25.7	1.75 (s)

24	17.9	1.65 (s)
N-H	-	8.15 (s)

## Visualizations: Workflows and Pathways

### Experimental Workflow for Avrainvillamide Isolation

The following diagram illustrates the key stages in the isolation and purification of **Avrainvillamide** from the fungal fermentation broth.

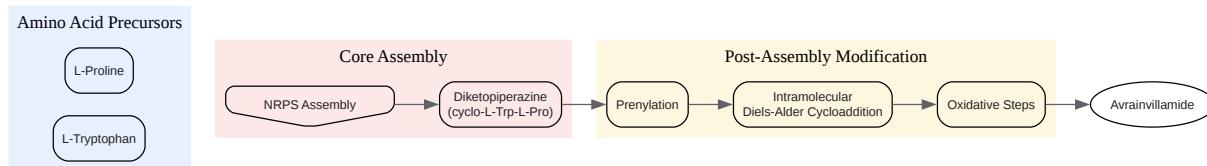


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Caption: Workflow for **Avrainvillamide** Isolation.

## Proposed Biosynthetic Pathway of Avrainvillamide

**Avrainvillamide** belongs to the stephacidin family of alkaloids. Its biosynthesis is proposed to originate from the amino acids L-tryptophan and L-proline. The key steps involve the formation of a diketopiperazine core, prenylation, and a crucial intramolecular Diels-Alder reaction to form the characteristic bicyclo[2.2.2]diazaoctane ring system.<sup>[4]</sup>



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Caption: Proposed Biosynthesis of **Avrainvillamide**.

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## References

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- To cite this document: BenchChem. [The Fungal Origins of Avrainvillamide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2978725#what-is-the-natural-source-of-avrainvillamide\]](https://www.benchchem.com/product/b2978725#what-is-the-natural-source-of-avrainvillamide)

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